

Advanced Technical Guide & Safety Data Sheet: 5-Chloro-2-(trifluoromethyl)nicotinamide

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Compound of Interest

Compound Name: 5-Chloro-2-(trifluoromethyl)nicotinamide

Cat. No.: B15231268

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Executive Summary & Structural Rationale

5-Chloro-2-(trifluoromethyl)nicotinamide (CAS: 1807220-81-0) is a highly specialized fluorinated N-heterocyclic building block utilized extensively in late-stage medicinal chemistry and agrochemical development[1]. Unlike standard safety data sheets that merely list hazards, this whitepaper provides drug development professionals with a mechanistic understanding of the compound's reactivity, toxicological profile, and safe handling protocols.

The structural architecture of this molecule is defined by three key features:

- The Pyridine Core: Inherently electron-deficient, serving as a robust scaffold for kinase inhibitors and receptor antagonists.
- The 2-Trifluoromethyl () Group: Exerts a powerful inductive electron-withdrawing effect. This lowers the of the basic pyridine nitrogen, shielding it from rapid in vivo N-oxidation by hepatic CYP450 enzymes.

- The 5-Chloro Substituent: Acts as an ideal electrophilic handle for transition-metal-catalyzed cross-coupling reactions (e.g., Buchwald-Hartwig, Suzuki-Miyaura) or Nucleophilic Aromatic Substitution (S

Ar).



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Fig 1. Metabolic stabilization pathway conferred by the 2-trifluoromethyl substituent.

Physicochemical Profiling

Understanding the physical properties of this compound is critical for predicting its phase distribution during extraction and its dermal penetration potential during accidental exposure. The quantitative data is summarized below based on [1].

Property	Value	Mechanistic Implication
Molecular Formula		High halogen content requires specialized waste disposal[1].
Molecular Weight	224.57 g/mol	Falls well within Lipinski's Rule of 5 for oral bioavailability[1].
Exact Mass	223.996 Da	Critical for LC-MS/HRMS validation during synthetic monitoring[1].
XLogP3	1.3	Moderate lipophilicity; facilitates cell membrane and dermal barrier penetration[1].
Topological Polar Surface Area	56 Å ²	Optimal for blood-brain barrier (BBB) penetration if further functionalized[1].

Mechanistic Toxicology & Hazard Assessment

Standard GHS classifications for related halogenated pyridines (e.g., 5-Chloro-2-(trifluoromethyl)pyridine) indicate significant acute toxicity and irritation hazards[2]. For **5-Chloro-2-(trifluoromethyl)nicotinamide**, scientists must understand the causality behind these hazards to implement effective safety controls.

GHS Hazard Classifications (Extrapolated)

- Acute Toxicity, Oral (Category 3/4): Toxic/Harmful if swallowed.
- Skin Irritation (Category 2): Causes skin irritation.
- Eye Irritation (Category 2A): Causes serious eye irritation.
- STOT SE (Category 3): May cause respiratory irritation.

Mechanistic Rationale for Toxicity

The combination of the

and

groups on the pyridine ring renders the heterocyclic core highly electrophilic.

- Dermal/Respiratory Sensitization: Upon contact with biological tissues, the electrophilic 5-position can undergo spontaneous S

Ar reactions with biological nucleophiles (such as the sulfhydryl groups of cysteine residues in skin/respiratory proteins). This haptenization process triggers immune-mediated irritation and potential sensitization.

- Cellular Toxicity: Intracellularly, this electrophilicity can deplete local glutathione (GSH) reserves, leading to localized oxidative stress. The XLogP3 of 1.3 ensures that the compound can rapidly partition into the lipid bilayers of the stratum corneum, making prompt decontamination critical[1].

Validated Experimental Workflows: Safe Synthetic Utilization

To demonstrate the safe handling and synthetic utility of this building block, we outline a self-validating protocol for a Buchwald-Hartwig Amination at the 5-chloro position. This is a standard late-stage functionalization technique in drug discovery.

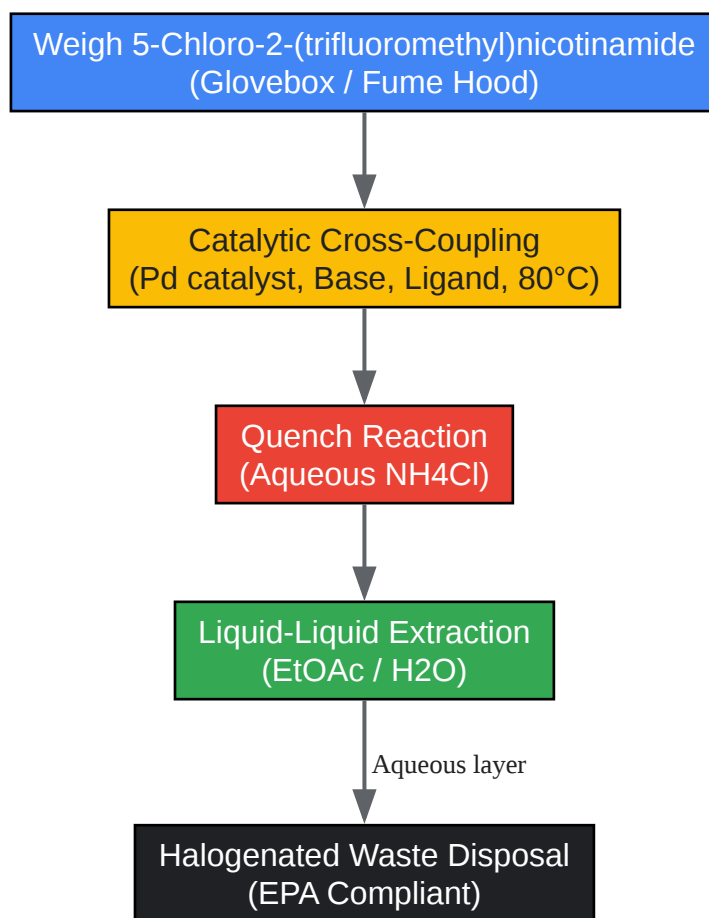
Protocol: Palladium-Catalyzed Amination

Objective: Safely couple **5-Chloro-2-(trifluoromethyl)nicotinamide** with a secondary amine (e.g., morpholine) while minimizing exposure to hazardous dust and transition metal waste.

Step-by-Step Methodology:

- **Inert Atmosphere Setup:** Working inside a certified fume hood, equip an oven-dried Schlenk flask with a magnetic stir bar. Purge the flask with Argon for 5 minutes. Causality: Argon prevents atmospheric moisture from hydrolyzing the highly sensitive active palladium catalytic species.
- **Reagent Loading:** Add **5-Chloro-2-(trifluoromethyl)nicotinamide** (1.0 equiv), Morpholine (1.2 equiv), (0.05 equiv), Xantphos ligand (0.1 equiv), and (2.0 equiv).
- **Solvent Addition:** Add anhydrous 1,4-dioxane. Seal the flask and heat to 80°C.
- **Self-Validation Checkpoint (Colorimetric):** Observe the reaction mixture. The initial dark purple/red color of should transition to a clear yellow/orange, indicating the successful formation of the active -Xantphos complex. Warning: If the solution turns opaque black and precipitates, catalyst deactivation (Pd-black formation) has occurred due to oxygen ingress.
- **Reaction Monitoring:** After 4 hours, pull a 10 µL aliquot, dilute in LC-MS grade acetonitrile, and analyze. The disappearance of the 223.99 m/z parent mass validates completion[1].

- Safe Quenching: Cool the reaction to room temperature. Slowly add saturated aqueous . Causality: The mild acidity of safely neutralizes the strong basicity of unreacted without generating excessive exothermic heat or toxic gas.



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Fig 2. Safe experimental workflow for catalytic functionalization of the chloropyridine core.

Emergency Response & Decontamination Protocols

Because of the compound's electrophilicity and lipophilicity, standard water-only washing is insufficient for chemical spills or dermal exposure.

Dermal Exposure Response

- Immediate Action: Remove contaminated clothing immediately[2].
- Decontamination: Do not use harsh solvents (like acetone), as they will increase the dermal absorption of the compound. Wash the affected area with copious amounts of soap and water for a minimum of 15 minutes[2]. The surfactant in the soap is required to solubilize the lipophilic

bearing molecule.

- Validation: Monitor the skin for erythema (redness) over the next 24 hours, which indicates a haptenization/sensitization reaction.

Laboratory Spill Cleanup

- Containment: Evacuate non-essential personnel. Wear a fitted P100 particulate respirator, nitrile gloves (double-gloved), and a lab coat.
- Neutralization & Cleanup: Do not dry-sweep, as this generates inhalable hazardous dust[2]. Cover the solid spill with a damp, inert absorbent material (e.g., sand or vermiculite). Carefully scoop the mixture into a chemically compatible, sealable polyethylene container.
- Surface Decontamination: Wash the fume hood or bench surface with a mild alkaline detergent solution to safely degrade any residual electrophilic compound, followed by a water rinse.

References

- National Center for Biotechnology Information (PubChem). "**5-Chloro-2-(trifluoromethyl)nicotinamide** | C7H4ClF3N2O | CID 121488000 - Computed Properties and Identification." Accessed March 2026.[[Link](#)]

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Sources

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- 2. [echemi.com](https://www.benchchem.com) [[echemi.com](https://www.benchchem.com)]
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